

Application Notes & Protocols: "RED 19" for Polymer Matrix Functionalization

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Compound of Interest

Compound Name: **RED 19**

Cat. No.: **B1170737**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

"**RED 19**" is a novel fluorescent dye designed for the robust and covalent functionalization of polymer matrices. Featuring a bright red emission profile and a highly reactive N-hydroxysuccinimide (NHS) ester group, **RED 19** is an ideal tool for researchers developing advanced drug delivery systems, tissue engineering scaffolds, and diagnostic platforms. The NHS ester moiety reacts efficiently with primary amine groups present on polymer backbones, forming stable amide bonds.^{[1][2]} This covalent attachment strategy offers significant advantages over physical encapsulation of dyes, preventing dye leakage and ensuring that the fluorescence signal accurately represents the location and concentration of the polymer matrix.^{[3][4]} These application notes provide detailed protocols for the conjugation of **RED 19** to an amine-functionalized polymer, fabrication of fluorescently labeled nanoparticles, and subsequent characterization and in vitro evaluation.

RED 19 Specifications

Property	Value
Full Chemical Name	1-(3-(succinimidylloxycarbonyl)propyl)-4-((E)-2-(4-(diethylamino)phenyl)ethenyl)pyridin-1-ium iodide
Common Name	RED 19
Appearance	Dark red solid
Molecular Weight	587.45 g/mol
Excitation Maximum (λ_{ex})	558 nm
Emission Maximum (λ_{em})	579 nm
Reactive Group	N-Hydroxysuccinimide (NHS) ester
Recommended Polymer Type	Polymers with primary amine (-NH ₂) functional groups

Experimental Protocols

Protocol 1: Covalent Conjugation of RED 19 to an Amine-Functionalized Polymer

This protocol describes the covalent attachment of **RED 19** to a polymer backbone containing primary amine groups (e.g., amine-terminated polyethylene glycol [PEG-NH₂] or chitosan). The reaction relies on the formation of a stable amide bond between the NHS ester of **RED 19** and the amine on the polymer.[\[1\]](#)[\[5\]](#)

Materials:

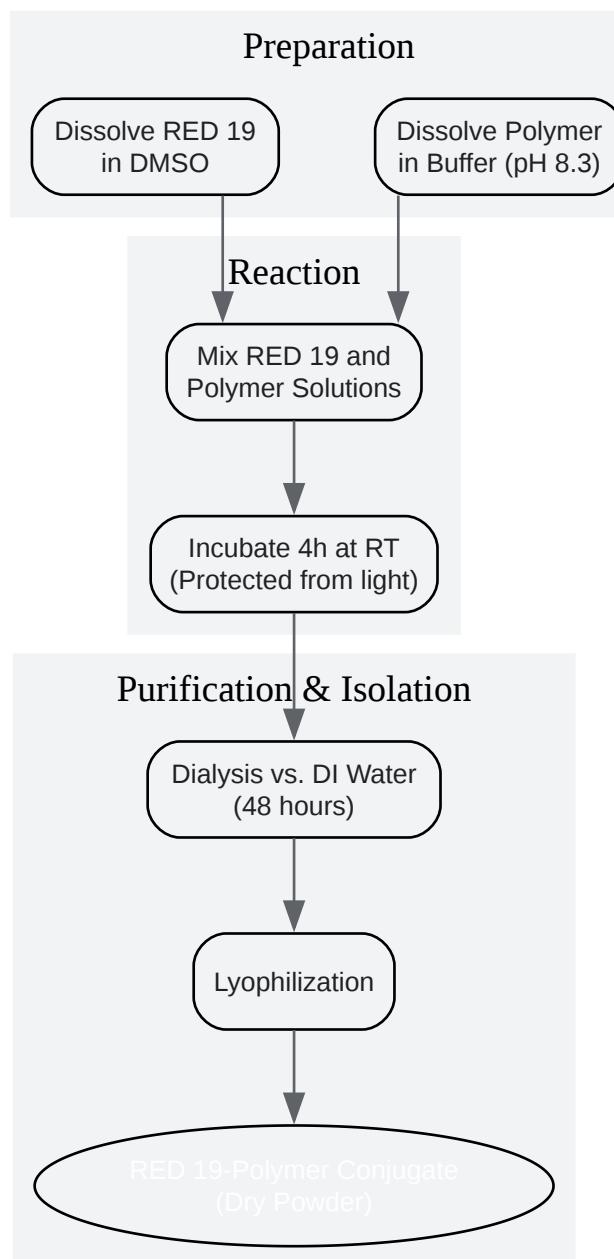
- **RED 19**
- Amine-functionalized polymer (e.g., PEG-NH₂, MW 5,000 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3

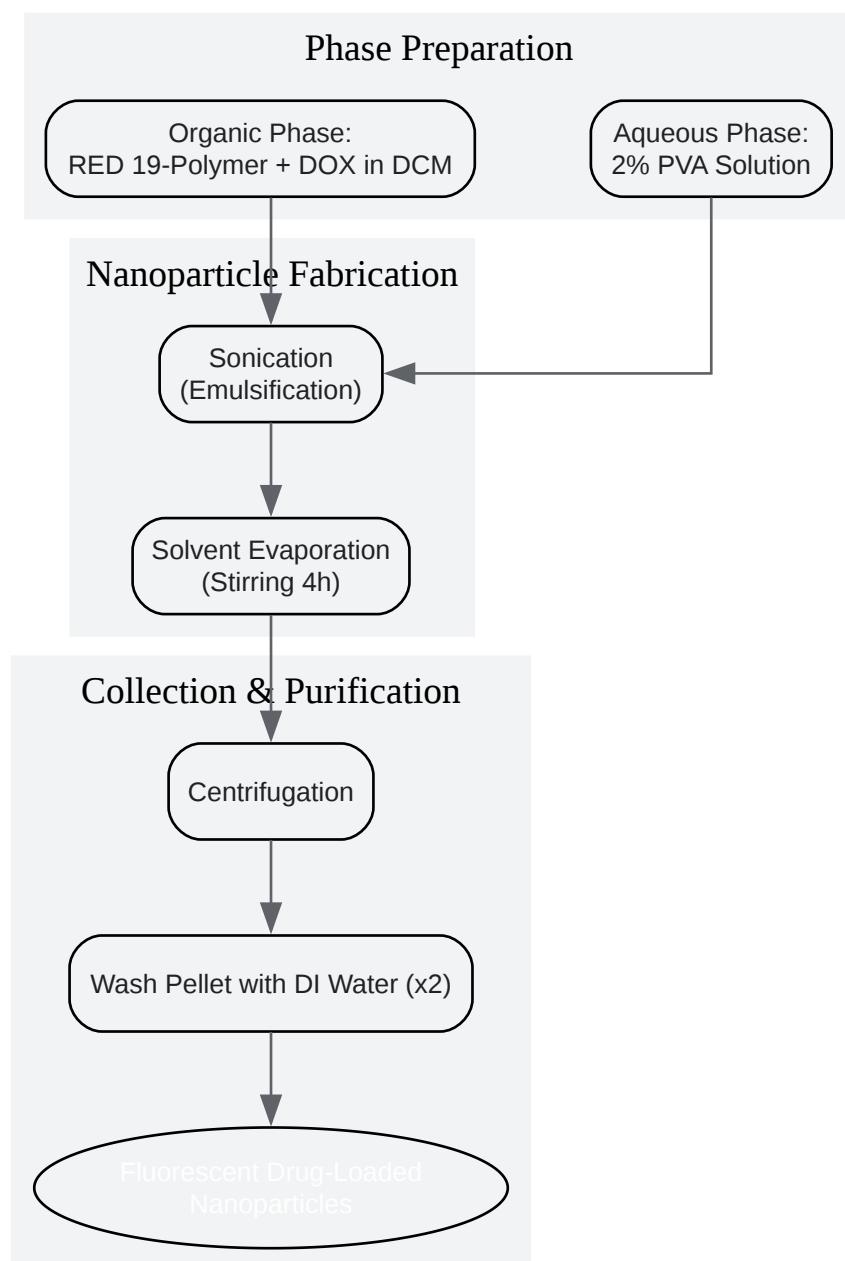
- Dialysis tubing (MWCO appropriate for the polymer size)
- Deionized (DI) water
- Lyophilizer

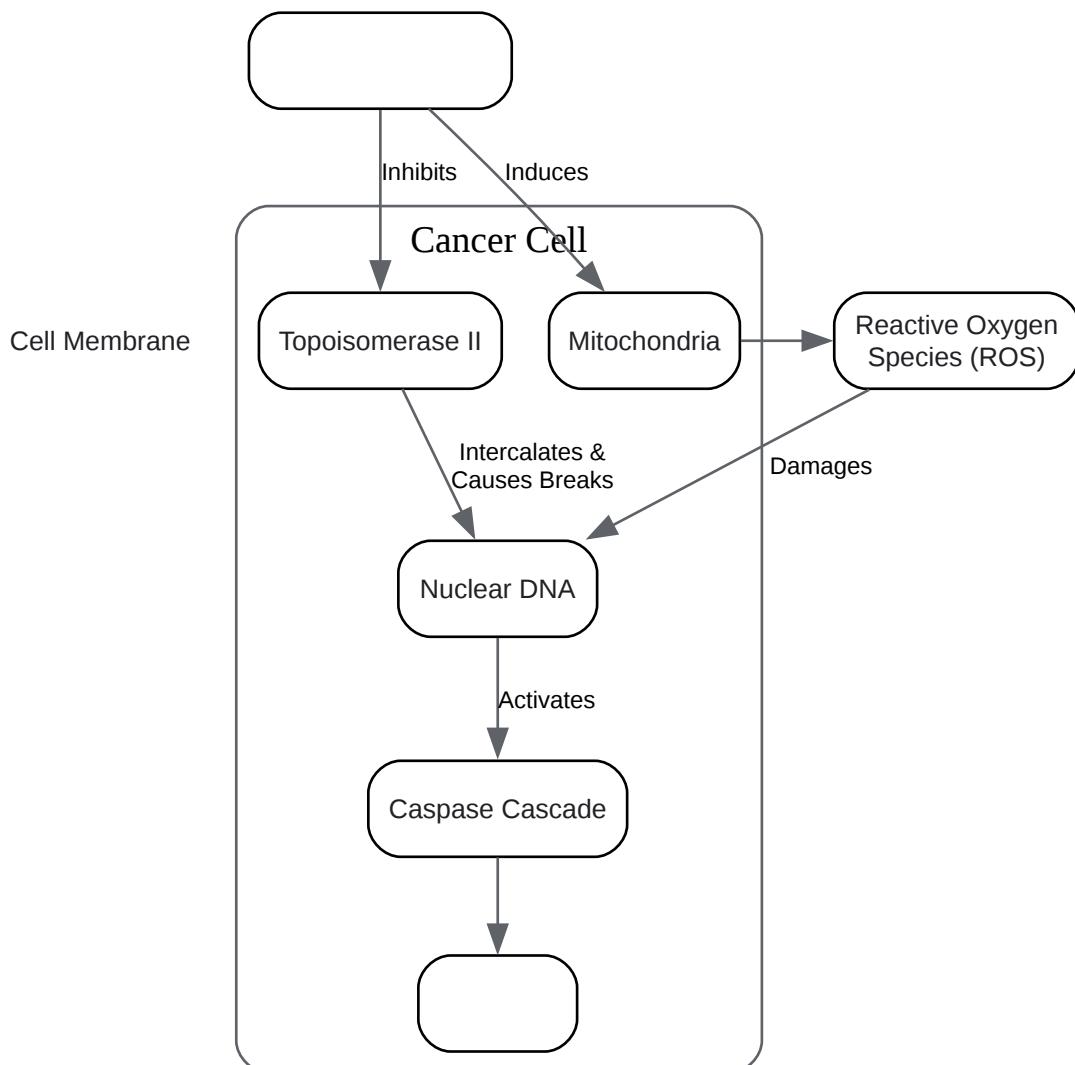
Procedure:

- Prepare **RED 19** Stock Solution: Dissolve **RED 19** in anhydrous DMSO to a final concentration of 10 mg/mL.
- Prepare Polymer Solution: Dissolve the amine-functionalized polymer in the reaction buffer to a concentration of 20 mg/mL.
- Initiate Conjugation Reaction: Add the **RED 19** stock solution to the polymer solution. A typical molar ratio of dye to polymer is 5:1 to ensure efficient labeling. The final reaction volume should be adjusted with the reaction buffer.
- Incubation: Gently stir the reaction mixture at room temperature for 4 hours, protected from light.
- Purification:
 - Transfer the reaction mixture to a dialysis tube.
 - Dialyze against DI water for 48 hours, with water changes every 6-8 hours, to remove unconjugated **RED 19** and DMSO.
 - Freeze the purified solution and lyophilize to obtain the **RED 19**-functionalized polymer as a dry powder.
- Characterization (Optional but Recommended):
 - Confirm conjugation using UV-Vis spectroscopy by observing the absorbance peak of **RED 19** in the purified polymer.
 - Determine the degree of labeling (DOL) by measuring the absorbance of the polymer at 280 nm and **RED 19** at its maximum absorbance wavelength.[\[5\]](#)

Diagram: **RED 19** Conjugation Workflow







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